

Navigating the Solubility Landscape of 2-Phenoxynicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenoxynicotinic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **2-phenoxynicotinic acid** in common laboratory solvents. In the absence of specific quantitative solubility data for **2-phenoxynicotinic acid** in publicly available literature, this document leverages data from its parent compound, nicotinic acid, to provide a foundational understanding. Furthermore, it details a general experimental protocol for determining solubility and summarizes key physicochemical properties to aid researchers in their experimental design.

Physicochemical Properties of 2-Phenoxynicotinic Acid

A foundational understanding of a compound's physicochemical properties is crucial for predicting its solubility behavior. Below is a summary of the key properties of **2-phenoxynicotinic acid**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ NO ₃	PubChem[1]
Molecular Weight	215.2048 g/mol	NIST WebBook[2]
CAS Number	35620-71-4	NIST WebBook[2]
IUPAC Name	2-phenoxy pyridine-3-carboxylic acid	PubChem[1]
Synonyms	2-Phenoxy-3-pyridinecarboxylic acid	Advanced ChemTech[3]

Surrogate Solubility Data: Nicotinic Acid

As a structural analog, the solubility of nicotinic acid can provide valuable insights into the potential solubility characteristics of **2-phenoxy nicotinic acid**. The phenoxy group in **2-phenoxy nicotinic acid** will increase its lipophilicity compared to nicotinic acid, suggesting a potential for higher solubility in less polar organic solvents.

The following table summarizes the mole fraction equilibrium solubility of nicotinic acid in several common laboratory solvents at various temperatures. This data was determined using the gravimetric method.[4][5]

Solvent	Temperature (K)	Mole Fraction Solubility (x10 ³)
Dimethyl Sulfoxide (DMSO)	283.15	105.1
	298.15	163.2
	313.15	244.1
	333.15	392.5
Ethanol	283.15	23.8
	298.15	34.1
	313.15	47.9
	333.15	71.9
Water	283.15	13.9
	298.15	21.1
	313.15	31.4
	333.15	49.9
Acetone	283.15	1.83
	298.15	2.94
	313.15	4.63
	333.15	8.21
Acetonitrile	283.15	0.38
	298.15	0.64
	313.15	1.07
	333.15	1.98
Diethyl Ether	283.15	0.39
	298.15	0.68
	313.15	1.15

333.15

2.21

The data indicates that nicotinic acid has the highest solubility in DMSO, followed by ethanol and water, with significantly lower solubility in acetone, acetonitrile, and diethyl ether.^{[4][5]}

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of a solid compound like **2-phenoxynicotinic acid** in various laboratory solvents using the gravimetric method.^{[6][7][8]}

Objective: To determine the concentration of a saturated solution of the solute in a specific solvent at a given temperature.

Materials:

- **2-Phenoxynicotinic acid** (solute)
- Selected laboratory solvents
- Conical flasks with stoppers
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters)
- Pre-weighed evaporation dishes or watch glasses
- Drying oven
- Pipettes

Procedure:

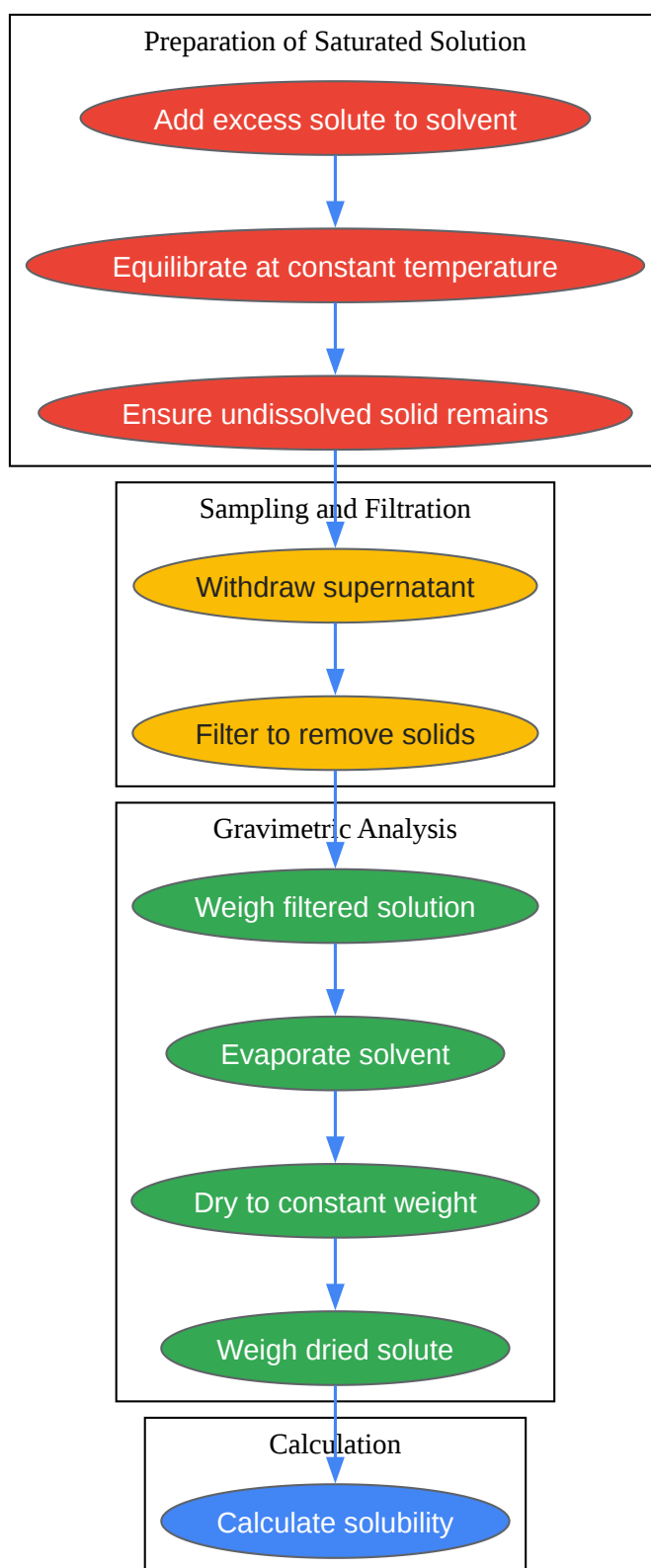
- Preparation of Saturated Solution:

- Add an excess amount of **2-phenoxy nicotinic acid** to a known volume of the selected solvent in a conical flask. The presence of undissolved solid is essential to ensure saturation.
- Seal the flask to prevent solvent evaporation.
- Place the flask in a thermostatic shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to allow equilibrium to be reached (e.g., 24-48 hours). Periodically check for the continued presence of undissolved solid.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the solution to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a pipette.
 - Immediately filter the withdrawn sample using a syringe filter to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Transfer the filtered saturated solution into a pre-weighed, dry evaporating dish.
 - Weigh the dish containing the solution to determine the total weight of the solution.
 - Carefully evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of the solute.
 - Once the solvent is fully evaporated, place the dish in the oven to ensure all residual solvent is removed.
 - Cool the dish in a desiccator to room temperature and weigh it.
 - Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:

- Weight of the solute: Subtract the initial weight of the empty dish from the final constant weight of the dish with the dried solute.
- Weight of the solvent: Subtract the weight of the solute and the weight of the empty dish from the weight of the dish containing the solution.
- Solubility Expression: The solubility can be expressed in various units, such as g/100g of solvent, g/L of solvent, or as a mole fraction.

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of solubility using the gravimetric method.



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Caption: Experimental workflow for determining the solubility of a solid compound.

Conclusion

While direct experimental data on the solubility of **2-phenoxy nicotinic acid** is not readily available, this technical guide provides a robust framework for researchers to initiate their investigations. By understanding the physicochemical properties of the compound, leveraging the solubility data of its parent, nicotinic acid, and employing the detailed experimental protocol, scientists and drug development professionals can systematically and accurately determine the solubility profile of **2-phenoxy nicotinic acid** in various laboratory solvents. This foundational knowledge is critical for subsequent formulation development and preclinical studies.

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